CAS number 16343-75-2 properties

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Compound of Interest

Compound Name:	*2,2,3-Trimethylbutane-1,3-diol*
CAS No.:	*16343-75-2*
Cat. No.:	*B092796*

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An In-Depth Technical Guide to **2,2,3-Trimethylbutane-1,3-diol** (CAS 16343-75-2)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,2,3-trimethylbutane-1,3-diol** (CAS number: 16343-75-2), a unique and sterically hindered diol. While this compound is commercially available, it remains a sparsely studied molecule within the broader scientific literature. This document consolidates the available physicochemical data and explores its potential applications in organic synthesis, polymer chemistry, and medicinal chemistry, drawing upon established principles of 1,3-diol reactivity. The guide aims to serve as a foundational resource for researchers interested in leveraging the distinct structural features of this compound for novel applications and to highlight areas ripe for future investigation.

Introduction and Chemical Identity

2,2,3-Trimethylbutane-1,3-diol is a saturated aliphatic diol characterized by a highly branched carbon skeleton. Its structure features a quaternary carbon at the 2-position and a tertiary carbon at the 3-position, which imparts significant steric hindrance around the two hydroxyl

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groups. This structural feature is expected to influence its reactivity and the properties of materials derived from it.

The unequivocal identification of this compound is crucial. While initial database searches can sometimes be ambiguous, authoritative sources such as PubChem and chemical suppliers confirm that CAS number 16343-75-2 corresponds exclusively to **2,2,3-trimethylbutane-1,3-diol**[1].

Physicochemical Properties

The known and predicted properties of **2,2,3-trimethylbutane-1,3-diol** are summarized in the table below. These properties are essential for designing experiments, predicting solubility, and understanding the compound's behavior in various chemical environments.

Property	Value	Source
CAS Number	16343-75-2	[1]
Molecular Formula	$C_7H_{16}O_2$	[1]
Molecular Weight	132.20 g/mol	[1]
IUPAC Name	2,2,3-trimethylbutane-1,3-diol	[1]
Melting Point	126-127 °C	[2]
Boiling Point	199.5 °C at 760 mmHg	[2]
Density	0.949 g/cm³	[2]
LogP (predicted)	0.77580	[2]
Vapor Pressure	0.0851 mmHg at 25°C	[2]
Refractive Index	1.451	[2]
Topological Polar Surface Area	40.5 Å²	[1]

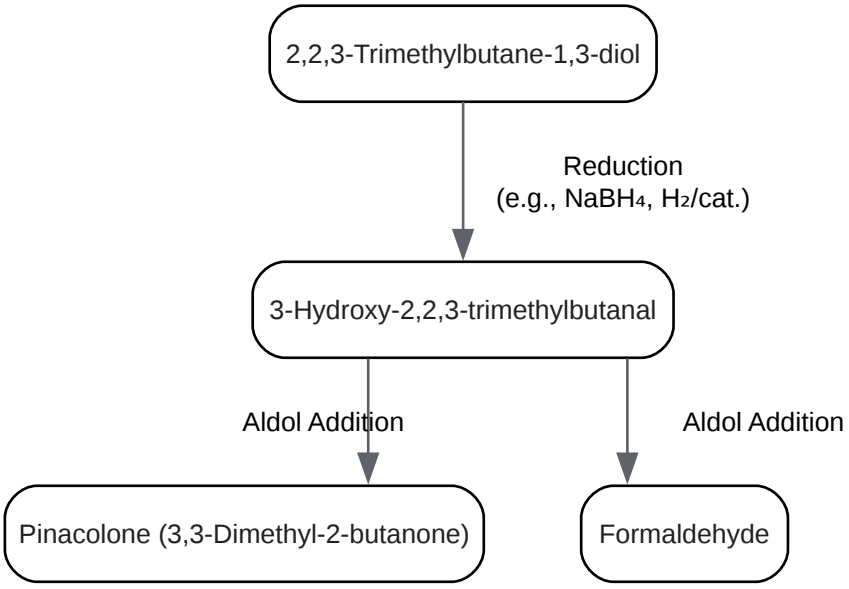
Synthesis and Manufacturing

While specific, peer-reviewed synthetic procedures for **2,2,3-trimethylbutane-1,3-diol** are not readily available in the literature, its structure suggests plausible synthetic pathways based on

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established organic chemistry principles for the formation of 1,3-diols. A general and logical approach would involve the aldol condensation of a suitable ketone followed by reduction.

A potential retrosynthetic analysis is depicted below:



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Caption: Retrosynthetic analysis for **2,2,3-trimethylbutane-1,3-diol**.

Hypothetical Synthetic Protocol:

- Aldol Addition: The base-catalyzed aldol addition of pinacolone (3,3-dimethyl-2-butanone) to formaldehyde would likely form the intermediate β-hydroxy ketone, 1-hydroxy-2,2,3,3-tetramethyl-4-oxopentane. The steric hindrance of the pinacolone enolate would be a critical factor in this reaction's feasibility and yield.

- Reduction: Subsequent reduction of the ketone functionality in the β-hydroxy ketone intermediate using a reducing agent such as sodium borohydride ($NaBH_4$) or catalytic hydrogenation would yield the target **2,2,3-trimethylbutane-1,3-diol**.

Potential Applications in Research and Development

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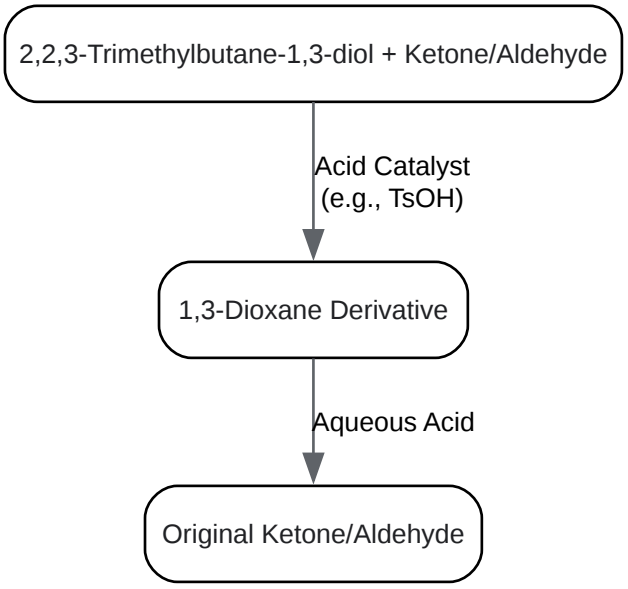
The unique structure of **2,2,3-trimethylbutane-1,3-diol** suggests several potential applications where its steric bulk could be advantageous.

Polymer Chemistry

Diols are fundamental building blocks in the synthesis of polyesters and polyurethanes. The inclusion of a sterically hindered diol like **2,2,3-trimethylbutane-1,3-diol** into a polymer backbone could impart properties such as increased rigidity, higher glass transition temperatures, and enhanced thermal stability. It could also serve as a cross-linking agent to create more robust polymer networks[3].

Protecting Group Chemistry

1,3-diols are commonly used to protect aldehydes and ketones by forming 1,3-dioxane rings, which are stable under basic and nucleophilic conditions but can be removed under acidic conditions[4][5]. The significant steric hindrance of **2,2,3-trimethylbutane-1,3-diol** could lead to the formation of highly stable protecting groups, potentially allowing for selective deprotection in the presence of less hindered acetals.



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Caption: Protection of a carbonyl compound using **2,2,3-trimethylbutane-1,3-diol**.

Chiral Building Block in Asymmetric Synthesis

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2,2,3-Trimethylbutane-1,3-diol possesses a chiral center at the C3 position. If resolved into its individual enantiomers, it could serve as a valuable chiral building block or a chiral auxiliary in asymmetric synthesis. Chiral auxiliaries are temporarily incorporated into a molecule to direct the stereochemical outcome of a subsequent reaction[6]. The steric bulk of this diol could provide a highly effective chiral environment for inducing high diastereoselectivity in reactions such as asymmetric aldol additions or Diels-Alder reactions.

Spectroscopic Characterization (Anticipated)

While experimental spectra for **2,2,3-trimethylbutane-1,3-diol** are not readily available in public databases, its structure allows for the prediction of key spectroscopic features.

- ^{1}H NMR: The proton NMR spectrum is expected to be complex due to the presence of multiple methyl groups in different chemical environments and diastereotopic protons in the CH_2 group. The spectrum would likely show singlets for the gem-dimethyl groups, a doublet for the methyl group at C3, a multiplet for the CH proton at C3, and complex multiplets for the CH_2 protons and the two OH protons.

- ^{13}C NMR: The carbon NMR spectrum is anticipated to show seven distinct signals corresponding to the seven carbon atoms in the molecule, reflecting the lack of symmetry.

- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by a strong, broad absorption in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching vibrations of the hydroxyl groups. C-H stretching vibrations would appear in the 2850-3000 cm^{-1} region, and C-O stretching would be observed in the 1000-1200 cm^{-1} range.

- Mass Spectrometry: The mass spectrum would likely show a weak or absent molecular ion peak (m/z = 132) due to the facile fragmentation of the tertiary alcohol. Fragmentation would likely involve the loss of water and cleavage adjacent to the oxygen atoms and the branched alkyl groups.

Safety and Handling

Specific toxicological data for **2,2,3-trimethylbutane-1,3-diol** is not widely available. As with any chemical, it should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area.

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Conclusion and Future Outlook

2,2,3-Trimethylbutane-1,3-diol represents an intriguing yet underexplored chemical entity. Its highly substituted and sterically hindered nature suggests a range of potential applications, from a monomer for high-performance polymers to a robust protecting group or a novel chiral auxiliary. The current lack of extensive research into its synthesis and applications presents a significant opportunity for discovery and innovation. Further investigation into efficient synthetic routes, resolution of its enantiomers, and exploration of its reactivity are warranted and could unlock its full potential for the scientific and industrial communities.

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